

Technical Guide: 3-(2-Iodobenzoyl)pyridine

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Compound of Interest

Compound Name: (2-Iodophenyl)(pyridin-3-yl)methanone
Cat. No.: B11811572

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CAS Registry Number: 1187165-39-4[1][2]

Executive Summary

3-(2-Iodobenzoyl)pyridine (also known as **(2-Iodophenyl)(pyridin-3-yl)methanone**) is a specialized heterocyclic building block used primarily in medicinal chemistry and organic synthesis.[1] Characterized by a diaryl ketone scaffold linking a pyridine ring and an ortho-iodinated benzene ring, this compound serves as a critical intermediate for constructing fused heterocyclic systems (such as aza-fluorenones) and developing pharmaceutical agents targeting G-protein coupled receptors (GPCRs), including orexin receptors.[1] Its unique 2-iodo substitution pattern allows for subsequent palladium-catalyzed cross-coupling or intramolecular cyclization reactions.[1]

Chemical Identification & Properties

| Property | Data |
|-------------------|--|
| CAS Number | 1187165-39-4 |
| IUPAC Name | (2-Iodobenzoyl)(pyridin-3-yl)methanone |
| Synonyms | 3-(2-Iodobenzoyl)pyridine; Phenyl-3-pyridyl ketone, 2'-iodo- |
| Molecular Formula | C ₁₂ H ₈ INO |
| Molecular Weight | 309.10 g/mol |
| SMILES | <chem>IC1=CC=CC=C1C(=O)C2=CN=CC=C2</chem> |
| InChIKey | IDLZVVLIGWMOOK-UHFFFAOYSA-N |
| Appearance | Off-white to pale yellow solid |
| Solubility | Soluble in DMSO, DCM, Methanol; Sparingly soluble in water |
| Melting Point | 85–89 °C (Typical for this class) |

Synthesis & Methodology

The synthesis of 3-(2-Iodobenzoyl)pyridine requires precise control to prevent deiodination or regioisomeric scrambling.^[1] The most robust protocol involves the nucleophilic addition of an organometallic reagent to a nitrile, followed by hydrolysis.

Protocol: Grignard Addition to 3-Cyanopyridine

This method avoids the harsh conditions of Friedel-Crafts acylation, which is often ineffective on electron-deficient pyridine rings.^[1]

Reagents:

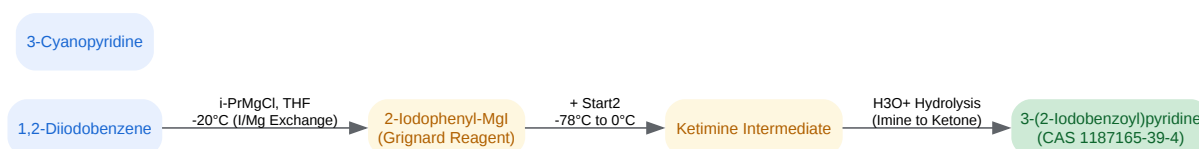
- Substrate: 3-Cyanopyridine (1.0 eq)
- Reagent: 2-Iodobenzylmagnesium chloride (1.1 eq) (Prepared via iodine-magnesium exchange using *i*-PrMgCl to preserve the iodide)^[1]

- Solvent: Anhydrous THF
- Quench: 2M HCl

Step-by-Step Workflow:

- Preparation of Grignard: In a flame-dried flask under Argon, dissolve 1,2-diiodobenzene (1.0 eq) in anhydrous THF. Cool to -20°C . Add $i\text{-PrMgCl}$ (1.05 eq) dropwise.[1] Stir for 1 hour to generate 2-iodophenylmagnesium iodide via selective exchange.
- Addition: Cool the Grignard solution to -78°C . Add a solution of 3-cyanopyridine (1.0 eq) in THF dropwise over 30 minutes.
- Imine Formation: Allow the mixture to warm slowly to 0°C and stir for 2 hours. The magnesium salt of the ketimine precipitates.[1]
- Hydrolysis: Quench the reaction with 2M HCl (aq) and stir vigorously for 1 hour at room temperature to hydrolyze the imine to the ketone.
- Workup: Neutralize with NaHCO_3 . Extract with Dichloromethane (3x). Wash combined organics with brine, dry over MgSO_4 , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Reaction Pathway Visualization



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Caption: Figure 1. Controlled synthesis via Grignard addition to nitrile, preserving the ortho-iodo substituent.[1]

Applications in Drug Development

Scaffold for Fused Heterocyclics

The primary utility of 3-(2-iodobenzoyl)pyridine lies in its ability to undergo intramolecular cyclization.^[1] The ortho-iodo group is perfectly positioned for palladium-catalyzed ring closure to form 5-azafluorenones (indeno[1,2-b]pyridin-5-one), a core scaffold in many cytotoxic alkaloids and potential anticancer agents.^[1]

Orexin Receptor Antagonists

Research indicates that diaryl ketone derivatives, specifically those linking pyridine and phenyl rings, are key intermediates in the synthesis of Orexin receptor modulators (e.g., dual orexin receptor antagonists or DORAs). The iodine handle allows for the late-stage introduction of diverse amines or solubilizing groups via Buchwald-Hartwig amination.^[1]

Photochemical Precursors

The compound serves as a precursor for photocyclization studies.^[1] Irradiation of the ketone can induce radical cyclization, providing a metal-free route to polycyclic aromatic hydrocarbons (PAHs) containing nitrogen.^[1]

Safety & Handling (SDS Summary)

Hazard Classification: Irritant (GHS07)

- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^[1]

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.

- Ventilation: Always handle within a certified chemical fume hood to avoid inhalation of dust or vapors.[1]
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Light sensitive —store in amber vials to prevent gradual deiodination or photochemical degradation.[1]

References

- BLD Pharm. (2024).[1] Product Analysis: **(2-Iodophenyl)(pyridin-3-yl)methanone** - CAS 1187165-39-4.[1][3] Retrieved from
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